

Structural Characterization and Physicochemical Properties

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Compound of Interest

Compound Name: 3-Methyl-2-sulfanylbutanoic acid

CAS No.: 138619-81-5

Cat. No.: B1282515

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3-Methyl-2-sulfanylbutanoic acid features a branched aliphatic chain with a chiral center at the C2 position, allowing for distinct (R) and (S) enantiomers[1]. The proximity of the highly polarizable thiol group to the electron-withdrawing carboxylic acid significantly influences its pKa and nucleophilic characteristics.

Table 1: Key Physicochemical Properties

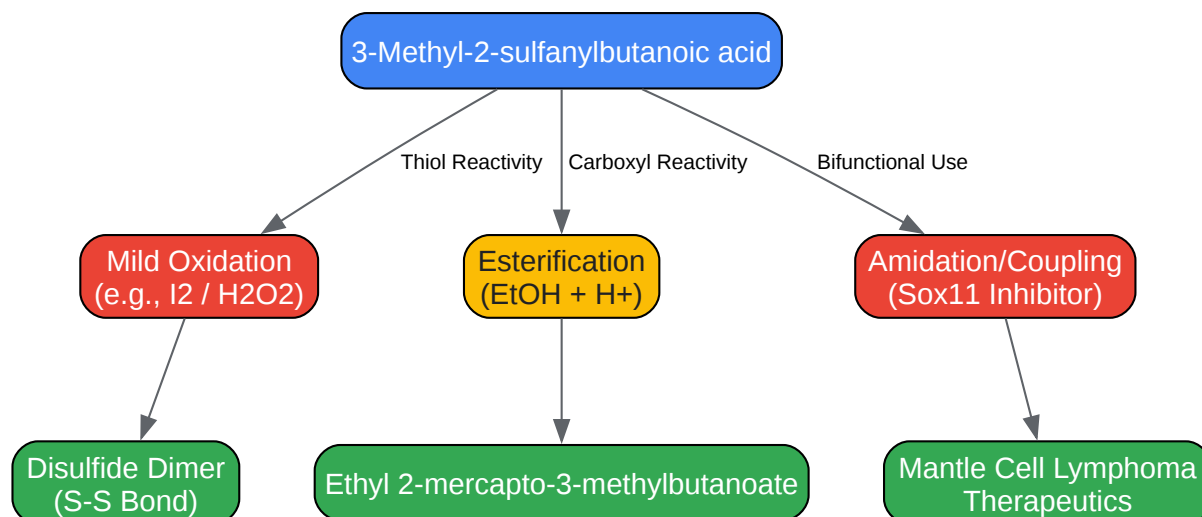
Property	Value	Reference
IUPAC Name	3-Methyl-2-sulfanylbutanoic acid	
Common Synonyms	2-Mercapto-3-methylbutanoic acid, 2-Mercaptoisovaleric acid	,[1]
CAS Registry Number	138619-81-5 (General), 114423-53-9 (S-isomer)	,[1]
Molecular Weight	134.20 g/mol	[1]
Molecular Formula	C5H10O2S	[1]
Boiling Point	~120 °C at 1.0 mmHg	[2]
SMILES (S-isomer)	<chem>CC(C)C(O)=O</chem>	[1]

Chemical Reactivity and Mechanistic Pathways

The bifunctional nature of **3-methyl-2-sulfanylbutanoic acid** allows it to undergo orthogonal reactions depending on the applied conditions and protecting group strategies.

2.1 Thiol-Directed Reactivity (-SH) The sulfhydryl group is highly susceptible to oxidation and nucleophilic attack. Under mild oxidative conditions (e.g., using iodine or dilute hydrogen peroxide), the thiol groups of two molecules couple to form a disulfide dimer[3]. This causality is driven by the low bond dissociation energy of the S-H bond. If subjected to strong oxidizing agents, the sulfur atom undergoes over-oxidation to yield a sulfonic acid derivative[3]. Furthermore, the thiol acts as a potent soft nucleophile, readily participating in alkylation reactions to form thioethers[4].

2.2 Carboxyl-Directed Reactivity (-COOH) The carboxylic acid moiety undergoes standard esterification. When reacted with alcohols such as ethanol in the presence of an acid catalyst, it forms ethyl 2-mercapto-3-methylbutanoate[5]. This esterification masks the polar carboxyl group, drastically increasing the molecule's volatility and altering its olfactory profile to a fruity odor, which is highly valued in the flavor and fragrance industry[5].



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Divergent mechanistic pathways of the acid based on functional targets.

Pharmaceutical and Biological Applications

The structural uniqueness of **3-methyl-2-sulfanylbutanoic acid** makes it a privileged scaffold in drug discovery and biological applications.

3.1 Oncology: Sox11 Inhibitors Recent advancements in oncology have utilized this compound as a critical building block for synthesizing Sox11 inhibitors[6]. SOX11 is a transcription factor aberrantly expressed in mantle cell lymphoma (MCL). In a validated synthetic route, 2-mercapto-3-methylbutanoic acid is reacted with 4-fluoro-3-nitrobenzoic acid to generate a thioether linkage, yielding a potent inhibitor[7]. The thiol's nucleophilicity allows for efficient nucleophilic aromatic substitution (SNAr) on the fluorinated aromatic ring.

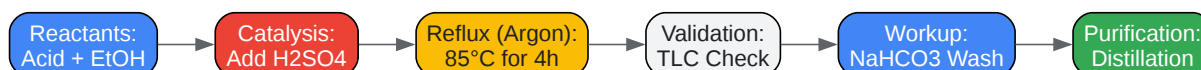
3.2 Antimicrobial and Repellent Properties Derivatives of the acid, specifically ethyl 2-mercapto-3-methylbutanoate, exhibit notable biological activity. Research indicates that this ester possesses antifungal and antibacterial properties, and is actively investigated as a potential insect repellent[5]. The lipophilicity of the ester (density ~0.998 g/mL, boiling point 175-178 °C) allows it to penetrate biological membranes more effectively than the free acid[5].

Experimental Protocols: Synthesis and Validation

To ensure strict adherence to scientific integrity, the following protocol is designed as a self-validating system, incorporating in-process controls to verify causality and reaction completion.

Protocol 1: Synthesis of Ethyl 2-mercapto-3-methylbutanoate (Fischer Esterification) Objective: Convert the polar carboxylic acid to a volatile ester while preserving the sensitive thiol group[5].

- **Reagent Preparation:** Dissolve 10 mmol of **3-methyl-2-sulfanylbutanoic acid** in 25 mL of absolute ethanol. Causality: Absolute ethanol acts as both the reactant and the solvent, driving the equilibrium toward product formation via Le Chatelier's principle.
- **Catalysis:** Slowly add 0.5 mL of concentrated sulfuric acid (H₂SO₄) dropwise. Causality: H₂SO₄ protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon to facilitate nucleophilic attack by ethanol.
- **Reflux:** Heat the mixture to 85 °C under an inert argon atmosphere for 4 hours. Causality: The argon blanket prevents the premature oxidation of the thiol group into an unwanted disulfide dimer[3].
- **In-Process Validation:** Spot the reaction mixture on a silica TLC plate (Hexane:EtOAc 8:2). The disappearance of the highly polar acid spot (low R_f) and the appearance of a less polar ester spot (higher R_f) validates reaction completion.
- **Workup:** Cool to room temperature, concentrate under reduced pressure, and partition between diethyl ether and saturated aqueous NaHCO₃. Causality: NaHCO₃ neutralizes the H₂SO₄ catalyst and any unreacted acid, driving them into the aqueous layer for easy separation.
- **Purification:** Dry the organic layer over anhydrous Na₂SO₄, filter, and evaporate. Purify via vacuum distillation to obtain the colorless liquid product.



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Step-by-step experimental workflow for the Fischer esterification of the target acid.

Safety, Handling, and Storage

Due to the presence of the sulfhydryl group, **3-methyl-2-sulfanylbutoanoic acid** emits a strong, pungent odor characteristic of thiols.

- Storage: Must be stored under cold-chain conditions and an inert atmosphere (nitrogen or argon) to prevent spontaneous dimerization to the disulfide[1].
- Handling: All manipulations must be conducted in a certified chemical fume hood. In the event of a spill, dilute sodium hypochlorite (bleach) can be used to safely oxidize the volatile thiol to a non-odorous sulfonic acid derivative[3].

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